

[Asp5]-Oxytocin: A Technical Guide to its Uteroconstrictor and Vasodilator Effects

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Compound of Interest

Compound Name: [Asp5]-Oxytocin

Cat. No.: B12410907

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Introduction

[Asp5]-Oxytocin is a synthetic analog of the neurohypophyseal hormone oxytocin, distinguished by the substitution of asparagine with aspartic acid at position 5. This modification has been shown to yield significant biological activity, positioning **[Asp5]-Oxytocin** as a molecule of interest for further pharmacological investigation. This technical guide provides an in-depth overview of the rat uteroconstrictor and avian vasodilator effects of **[Asp5]-Oxytocin**, presenting key quantitative data, detailed experimental methodologies, and insights into the underlying signaling pathways.

Data Presentation

The biological potency of **[Asp5]-Oxytocin** has been quantified in established bioassays. The following table summarizes the available quantitative data for its uterotonic effect in rats and its vasodepressor effect in avian species.

Biological Effect	Species	Assay Type	Potency (units/mg)	Reference
Uteroconstrictor	Rat	In vitro uterine strip	20.3	[1]
Vasodilator	Avian	In vivo blood pressure	41	[1]

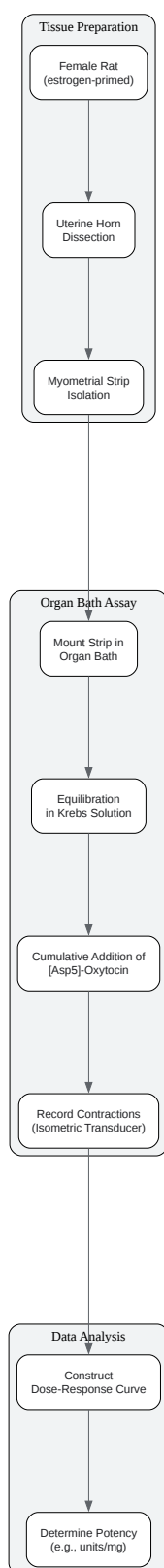
Note: EC50 and pA2 values for **[Asp5]-Oxytocin** are not readily available in the reviewed literature.

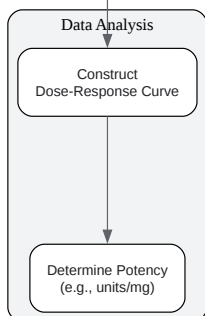
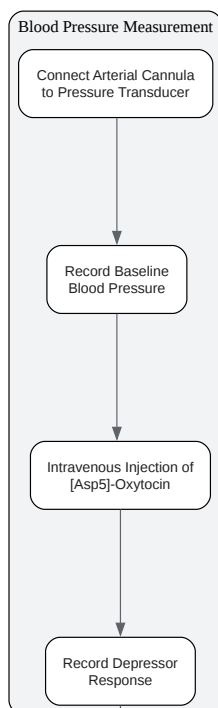
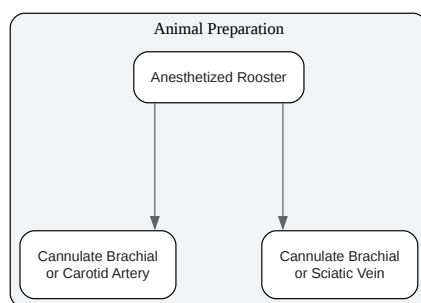
Experimental Protocols

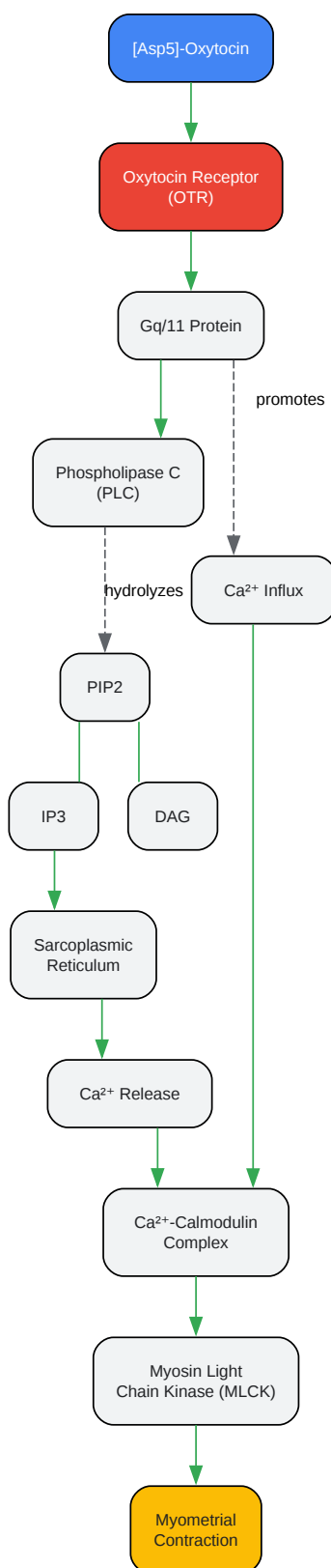
Rat Uteroconstrictor Assay (In Vitro)

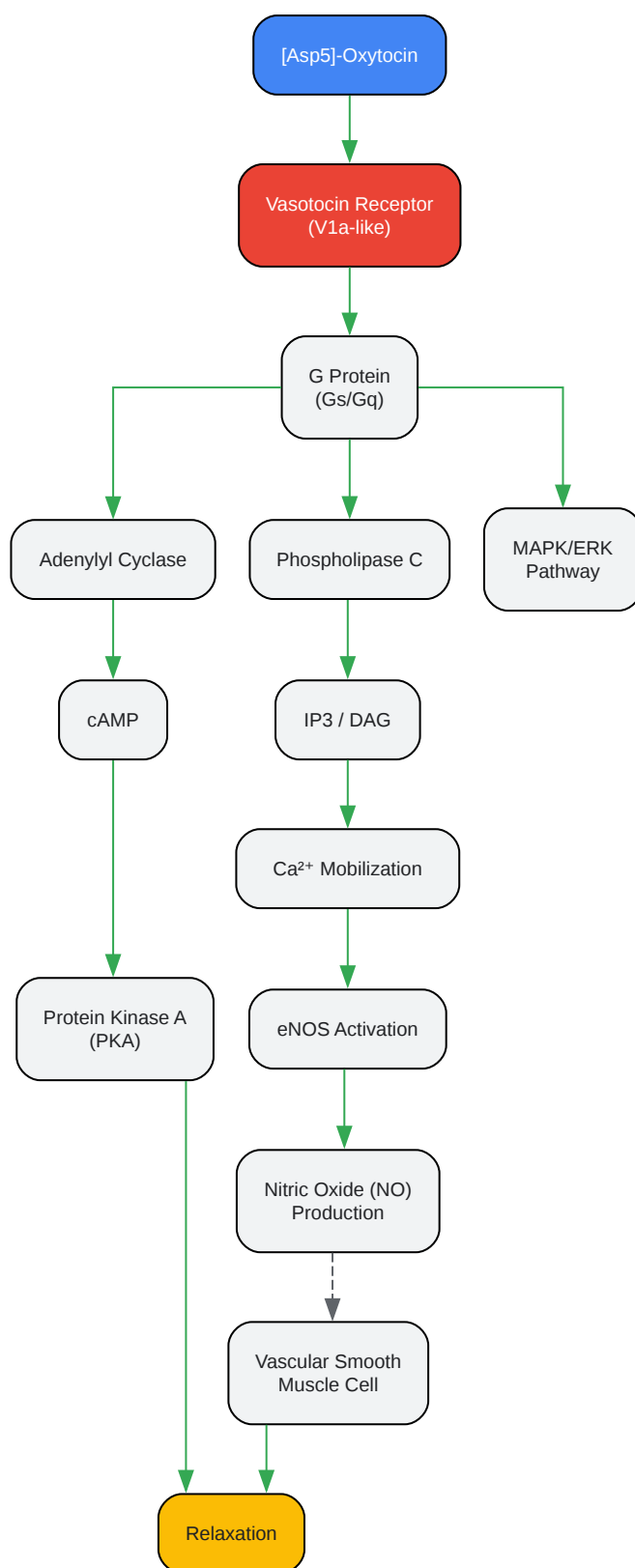
The uterotonic activity of **[Asp5]-Oxytocin** is typically assessed using an isolated rat uterine strip preparation.

Workflow for In Vitro Rat Uterine Contraction Assay:









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References

- 1. medchemexpress.com [medchemexpress.com]
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